

Propargyl Methanesulfonate: A Comprehensive Technical Guide on its Discovery, Synthesis, and Applications

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Compound of Interest

Compound Name: *Propargyl Methanesulfonate Ester*

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Abstract

Propargyl methanesulfonate (propargyl mesylate) is a versatile bifunctional reagent that has found significant utility in organic synthesis and drug discovery. This technical guide provides a comprehensive overview of its discovery, history, physicochemical properties, synthesis, and diverse applications. Detailed experimental protocols, quantitative data, and visualizations of key chemical processes are presented to serve as a valuable resource for researchers in the field.

Introduction

Propargyl methanesulfonate, with the chemical formula $C_4H_6O_3S$, is an organic compound featuring two highly reactive functional groups: a terminal alkyne (propargyl group) and a good leaving group (methanesulfonate or mesylate group). This unique combination makes it a valuable building block for the introduction of the propargyl moiety into a wide range of molecules. The terminal alkyne allows for participation in click chemistry reactions, such as the copper-catalyzed azide-alkyne cycloaddition (CuAAC), while the mesylate is readily displaced by nucleophiles. These reactive handles have made propargyl methanesulfonate a staple in the synthesis of complex organic molecules, including pharmaceuticals and functional materials.

Discovery and Historical Context

The discovery of propargyl methanesulfonate is intrinsically linked to the development of methanesulfonic acid (MSA) and its derivatives. German chemist Hermann Kolbe is credited with the discovery of MSA between 1842 and 1845.^{[1][2]} His work laid the foundation for the broad field of sulfonate chemistry.

While the exact date and publication of the first synthesis of propargyl methanesulfonate are not readily available in the reviewed literature, the general synthesis of methanesulfonate esters from alcohols was well-established by the mid-20th century. A facile and general method for the synthesis of methanesulfonate esters (mesylates) from alcohols using methanesulfonyl chloride and triethylamine was published in The Journal of Organic Chemistry in 1970, which provided a straightforward route to compounds like propargyl methanesulfonate.^{[3][4]}

The significance of propargyl-containing compounds in medicinal chemistry and organic synthesis grew substantially in the latter half of the 20th century and continues to this day.^[5] The development of powerful synthetic methodologies, such as cross-coupling reactions and click chemistry, has further amplified the utility of reagents like propargyl methanesulfonate.

Physicochemical and Computational Data

A summary of the key physicochemical and computational properties of propargyl methanesulfonate is provided in the table below. This data has been compiled from various sources for easy reference.^{[6][7][8][9]}

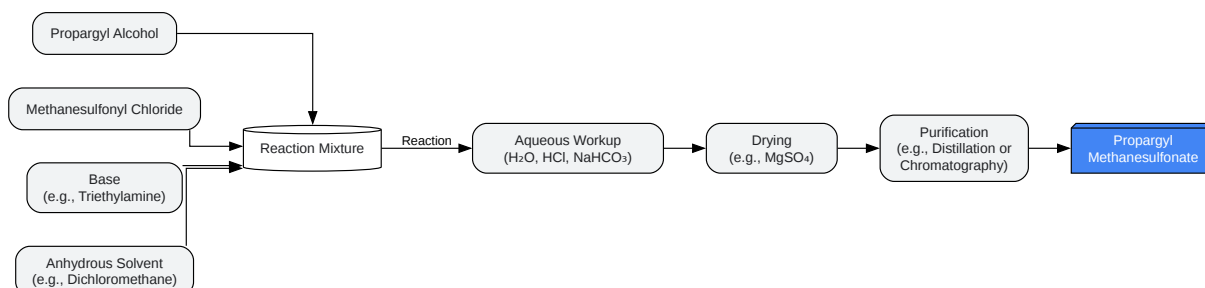
Property	Value
IUPAC Name	prop-2-yn-1-yl methanesulfonate
Synonyms	Propargyl mesylate, 2-Propynyl methanesulfonate
CAS Number	16156-58-4
Molecular Formula	C4H6O3S
Molecular Weight	134.16 g/mol [6]
Appearance	Light orange to brown liquid/oil
Melting Point	17-19 °C[8]
Boiling Point	140 °C at 25 Torr[7][8]
Density	1.268 g/cm ³ (predicted)[7]
Solubility	Soluble in Chloroform, Ethyl Acetate, Methanol[7]
LogP	-0.4042[9]
Topological Polar Surface Area (TPSA)	43.37 Å ² [9]
Number of Rotatable Bonds	2[9]
Number of Hydrogen Bond Acceptors	3[9]
Number of Hydrogen Bond Donors	0[9]

Synthesis of Propargyl Methanesulfonate

Propargyl methanesulfonate is typically synthesized by the esterification of propargyl alcohol with methanesulfonyl chloride in the presence of a base to neutralize the hydrochloric acid byproduct.[10]

General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of propargyl methanesulfonate.



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A generalized workflow for the synthesis of propargyl methanesulfonate.

Detailed Experimental Protocol

The following protocol is adapted from the general method for the synthesis of methanesulfonate esters described by Crossland and Servis in The Journal of Organic Chemistry.[3][4]

Materials:

- Propargyl alcohol
- Anhydrous Dichloromethane (DCM)
- Triethylamine (TEA)
- Methanesulfonyl chloride (MsCl)
- Ice water
- Cold 10% Hydrochloric acid (HCl)

- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated brine solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

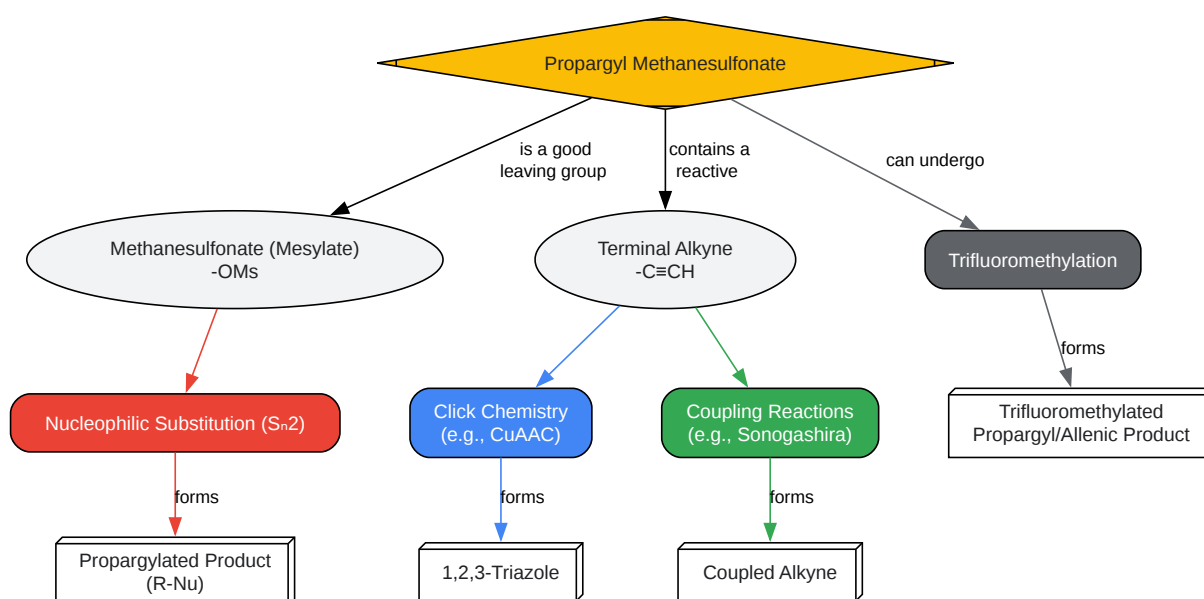
- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve propargyl alcohol in anhydrous dichloromethane to make an approximately 0.2 M solution.
- Add a 50% molar excess of triethylamine to the solution.
- Cool the reaction mixture to between 0 °C and -10 °C using an ice-salt bath.
- Slowly add a 10% molar excess of methanesulfonyl chloride to the stirred solution over a period of 5-10 minutes, ensuring the temperature remains below 0 °C.
- After the addition is complete, continue stirring the reaction mixture at 0 °C for an additional 10-15 minutes.
- Transfer the reaction mixture to a separatory funnel, using additional dichloromethane for rinsing.
- Wash the organic layer sequentially with ice water, cold 10% HCl, saturated NaHCO_3 solution, and finally with saturated brine.
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude propargyl methanesulfonate.
- The crude product can be further purified by vacuum distillation or column chromatography on silica gel.

Reactivity and Applications in Organic Synthesis

Propargyl methanesulfonate is a valuable synthetic intermediate due to its dual reactivity. The mesylate group is an excellent leaving group in nucleophilic substitution reactions, while the terminal alkyne can participate in a variety of transformations.

Logical Relationship of Reactivity

The following diagram illustrates the key reactive sites of propargyl methanesulfonate and the types of transformations it can undergo.



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Reactivity map of propargyl methanesulfonate.

Key Applications

- **Propargylation:** Propargyl methanesulfonate is widely used to introduce the propargyl group onto various nucleophiles, including amines, thiols, and carbanions. This is a fundamental

transformation in the synthesis of many complex molecules.

- **Cross-Coupling Reactions:** It serves as a reagent in cross-coupling reactions for the synthesis of chiral mesylates.[10]
- **Synthesis of Heterocycles:** The propargyl group introduced can be a precursor for the construction of various heterocyclic rings, which are prevalent in many biologically active compounds.
- **Click Chemistry:** The terminal alkyne is a key component in CuAAC reactions, allowing for the efficient and specific conjugation of molecules. This has significant applications in drug discovery, particularly in the development of antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs).
- **Trifluoromethylation:** Propargyl methanesulfonates can undergo copper-mediated trifluoromethylation to produce trifluoromethylated propargylic and allenyl products, which are valuable building blocks in medicinal chemistry.[11][12]
- **Drug Discovery:** The propargylamine moiety, often installed using reagents like propargyl methanesulfonate, is an important pharmacophore in many drugs.[5] It is present in compounds targeting a wide range of therapeutic areas.

Conclusion

Propargyl methanesulfonate is a highly valuable and versatile reagent in modern organic synthesis. Its bifunctional nature, with a readily displaceable mesylate group and a reactive terminal alkyne, provides chemists with a powerful tool for the construction of complex molecular architectures. From its historical roots in the development of methanesulfonic acid chemistry to its current widespread use in drug discovery and materials science, propargyl methanesulfonate continues to be an indispensable building block for chemical innovation. This guide provides a foundational understanding of its properties, synthesis, and applications, intended to aid researchers in leveraging its full synthetic potential.

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References

- 1. Methanesulfonic acid - Wikipedia [en.wikipedia.org]
- 2. Methanesulfonic acid (MSA) in clean processes and applications: a tutorial review - Green Chemistry (RSC Publishing) DOI:10.1039/D4GC02031F [pubs.rsc.org]
- 3. Synthesis of Mesylates From Alcohols - [www.rhodium.ws] [chemistry.mdma.ch]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Propargylamine: an important moiety in drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Prop-2-yn-1-yl methanesulfonate | C₄H₆O₃S | CID 305925 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. PROPARGYL METHANESULFONATE ESTER, 95 Three Chongqing Chemdad Co. , Ltd [chemdad.com]
- 8. PROPARGYL METHANESULFONATE ESTER, 95 | 16156-58-4 [chemicalbook.com]
- 9. chemscene.com [chemscene.com]
- 10. Propargyl methanesulfonate ester | 16156-58-4 | FP27194 [biosynth.com]
- 11. BJOC - Cu-Mediated trifluoromethylation of benzyl, allyl and propargyl methanesulfonates with TMSCF₃ [beilstein-journals.org]
- 12. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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